

Navigating the Complex Landscape of Linagliptin Impurities: A Technical Guide

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Compound of Interest

Compound Name: *Linagliptin Impurity*

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An In-depth Examination of Pharmacopeial and Non-Pharmacopeial Impurities for Researchers, Scientists, and Drug Development Professionals

Linagliptin, a potent dipeptidyl peptidase-4 (DPP-4) inhibitor, is a cornerstone in the management of type 2 diabetes mellitus. Ensuring the purity and quality of the active pharmaceutical ingredient (API) is paramount for its safety and efficacy. This technical guide provides a comprehensive overview of both pharmacopeial and non-pharmacopeial impurities of Linagliptin, offering detailed insights into their identification, control, and analytical methodologies.

Understanding the Impurity Landscape

Impurities in a drug substance can originate from various sources, including the manufacturing process (process-related impurities) and degradation of the API over time (degradation products). These are broadly categorized into pharmacopeial and non-pharmacopeial impurities. Pharmacopeial impurities are those that are listed and limited in official monographs from pharmacopeias such as the European Pharmacopoeia (Ph. Eur.) and the United States Pharmacopeia (USP). Non-pharmacopeial impurities are those that are not listed in these official texts but may be present in the drug substance.

Current Pharmacopeial Status:

As of late 2025, a draft monograph for Linagliptin has been published in Pharmeuropa (37.2), indicating its forthcoming inclusion in the European Pharmacopoeia. This draft specifies several impurities that will be officially recognized and controlled. In the United States, a monograph for Linagliptin is currently under active development by the USP, signifying that official standards are forthcoming. This guide will address the known specified impurities from the Ph. Eur. draft and a wide array of identified non-pharmacopeial impurities from the scientific literature.

Pharmacopeial Impurities of Linagliptin

Based on the available information from the draft European Pharmacopoeia monograph, the following impurities are specified for Linagliptin. The acceptance criteria for these impurities will be finalized upon the official publication of the monograph.

Impurity Name	Structure	Type
Linagliptin Impurity A ((S)-8-(3-aminopiperidin-1-yl)-7-(but-2-yn-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-3,7-dihydro-1H-purine-2,6-dione)	(Structure of the S-enantiomer of Linagliptin)	Process-Related (Stereoisomer)
Linagliptin Impurity C (8-((R)-3-aminopiperidin-1-yl)-7-(buta-1,2-dien-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-3,7-dihydro-1H-purine-2,6-dione)	(Structure of the diene impurity)	Process-Related
Linagliptin Impurity D ((R,Z)-8-(3-aminopiperidin-1-yl)-7-(3-bromobut-2-en-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-3,7-dihydro-1H-purine-2,6-dione)	(Structure of the bromo impurity)	Process-Related

Non-Pharmacopeial Impurities of Linagliptin

A significant number of non-pharmacopeial impurities have been identified and characterized in the scientific literature. These are primarily categorized as process-related impurities, arising from the synthetic route, and degradation products, formed under various stress conditions.

Process-Related Impurities

These impurities can originate from starting materials, intermediates, or by-products in the synthesis of Linagliptin. Several studies have detailed the synthesis and characterization of these impurities to aid in the quality control of Linagliptin manufacturing.^{[1][2]}

Impurity Name	Chemical Name
Impurity I	8-[(3S)-3-aminopiperidin-1-yl]-7-(2-butyne-1-yl)-3-methyl-1-[[4-methyl-2-quinazolinyl]methyl]-3,7-dihydro-1H-purine-2,6-dione
Impurity II	7-(But-2-ynyl)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-8-(piperidin-3-ylamino)-1H-purine-2,6(3H,7H)-dione
Impurity III	8-[(R)-3-Aminopiperidin-1-yl]-3-methyl-1,7-bis((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione
Impurity IV	8-[(R)-3-Aminopiperidin-1-yl]-1-(but-2-ynyl)-3-methyl-7-[(4-methylquinazolin-2-yl)methyl]-1H-purine-2,6(3H,7H)-dione
Impurity V	1,7-Di(but-2-ynyl)-3-methyl-8-[(R)-3-(methyleamino) piperidin -1-yl]-1H-purine-2,6(3H,7H)-dione
Impurity VI	7-(But-2-ynyl)-8-(dimethylamino)-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-1H-purine-2,6(3H,7H)-dione
Impurity VII	8-[(R)-3-Aminopiperidin-1-yl]-7-[(E)-3-bromobut-2-enyl]-3-methyl-1-[(4-methylquinazolin-2-yl)methyl]-1H-purine-2,6(3H,7H)-dione
N-Formyl Linagliptin	N/A
N-Acetyl Linagliptin	N/A
N-Boc Linagliptin	N/A
Amino Impurity	N/A

Degradation Products

Forced degradation studies have shown that Linagliptin is susceptible to degradation under acidic and oxidative conditions, while it is relatively stable under alkaline, thermal, and

photolytic stress.[3][4][5]

Degradation Condition	Identified Degradation Products
Acid Hydrolysis	LINA-D2, LINA-D3, LINA-D4, LINA-D11 ((R)-N-(2-acetylphenyl)-2-(8-(3-aminopiperidin-1-yl)-7-(but-2-yn-1-yl)-3-methyl-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-1-yl)acetamide)[6]
Base Hydrolysis	LINA-D1 ((R)-1-(1-(7-(but-2-ynyl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-2,6-dioxo-2,3,6,7-tetrahydro-1H-purin-8-yl)piperidin-3-yl)-3-((4-methylquinazolin-2-yl)methyl)urea)[6]
Oxidative Degradation	LINA-D5, LINA-D6, LINA-D7, LINA-D8, LINA-D9 (7-(but-2-ynyl)-8-(3-hydroperoxypiperidin-1-yl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-1H-purine-2,6(3H,7H)-dione), LINA-D10 (7-(but-2-ynyl)-3-methyl-1-((4-methylquinazolin-2-yl)methyl)-8-(3-nitropiperidin-1-yl)-1H-purine-2,6(3H,7H)-dione)[6]

Experimental Protocols for Impurity Analysis

The primary analytical technique for the separation and quantification of Linagliptin and its impurities is High-Performance Liquid Chromatography (HPLC), often coupled with mass spectrometry (LC-MS) for identification and characterization.

HPLC Method for Related Substances

A number of HPLC methods have been developed for the determination of Linagliptin and its related substances. A typical stability-indicating HPLC method is summarized below.

Parameter	Condition
Chromatographic Column	Octadecylsilane bonded silica (C18), 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	15mM Phosphate buffer solution (pH adjusted to 2.5 with phosphoric acid) : Methanol-Acetonitrile mixture (50:50, v/v) in a ratio of 65:35 (v/v)
Mobile Phase B	Methanol : Acetonitrile (50:50, v/v)
Gradient Elution	A time-based gradient program is typically employed to achieve optimal separation of all impurities.
Flow Rate	1.0 - 1.2 mL/min
Column Temperature	30 °C
Detection Wavelength	225 nm

Method Validation:

Any analytical method for impurity profiling must be validated according to ICH guidelines to ensure it is fit for its intended purpose. Key validation parameters include:

- **Specificity:** The ability to assess the analyte unequivocally in the presence of other components.
- **Linearity:** The ability to obtain test results which are directly proportional to the concentration of the analyte.
- **Accuracy:** The closeness of the test results obtained by the method to the true value.
- **Precision:** The degree of agreement among individual test results when the method is applied repeatedly to multiple samplings of a homogeneous sample.
- **Limit of Detection (LOD):** The lowest amount of analyte in a sample that can be detected but not necessarily quantitated as an exact value.

- Limit of Quantitation (LOQ): The lowest amount of analyte in a sample which can be quantitatively determined with suitable precision and accuracy.
- Robustness: A measure of its capacity to remain unaffected by small, but deliberate variations in method parameters.

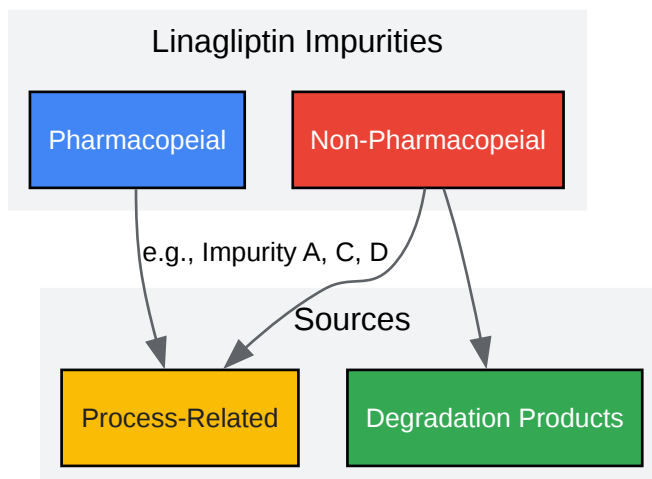
LC-MS Method for Identification and Characterization

For the identification of unknown impurities and the structural elucidation of known ones, LC-MS is an indispensable tool.

Parameter	Condition
Ionization Source	Electrospray Ionization (ESI), typically in positive ion mode
Mass Analyzer	Quadrupole Time-of-Flight (Q-TOF) or other high-resolution mass spectrometers
Scan Mode	Full scan for initial detection and product ion scan for fragmentation analysis

Visualization of Impurity Management

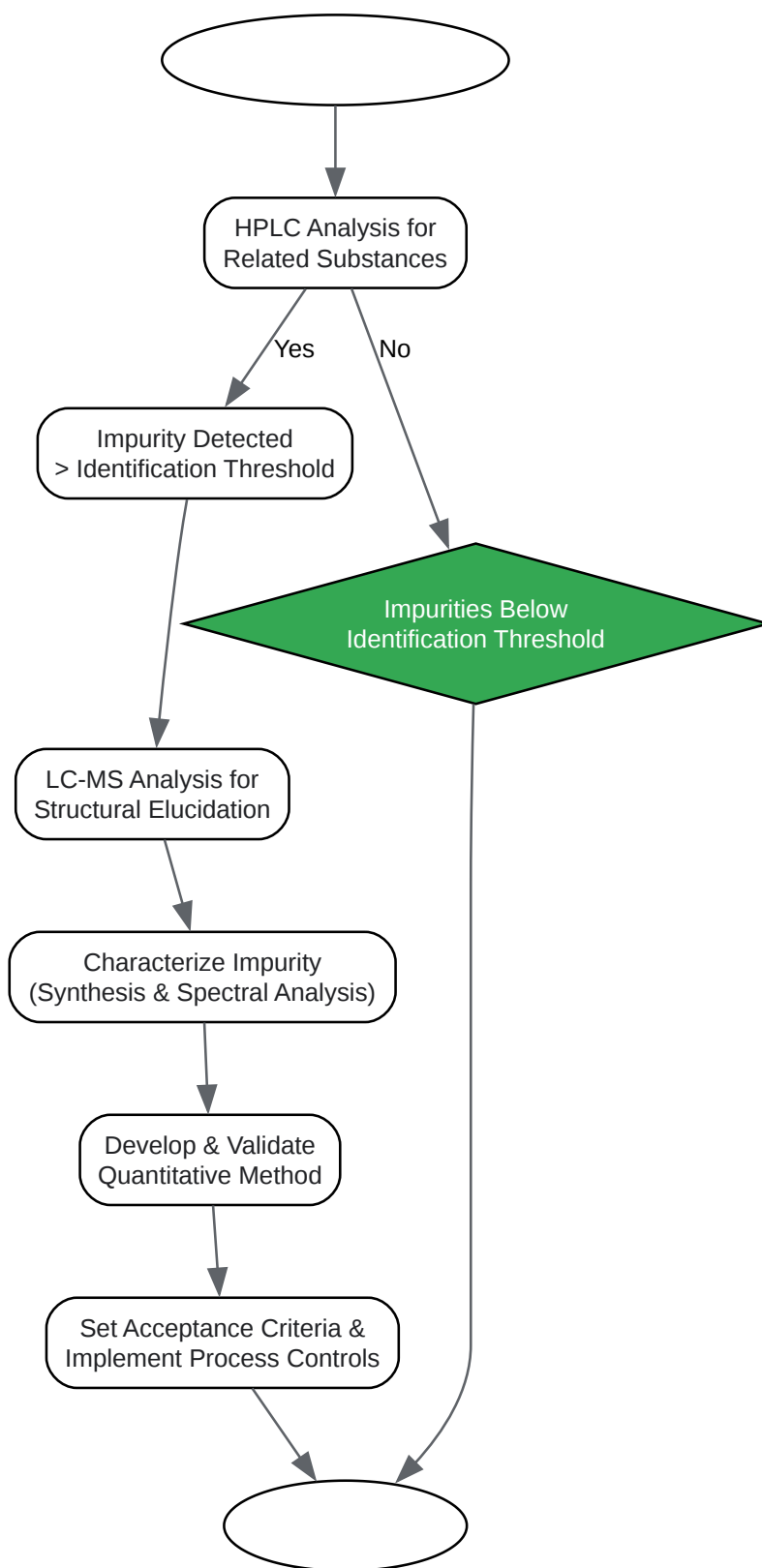
Classification of Linagliptin Impurities



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Caption: Classification of Linagliptin Impurities.

Workflow for Impurity Identification and Control



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Caption: Impurity Identification and Control Workflow.

Conclusion

The control of impurities in Linagliptin is a critical aspect of ensuring its quality, safety, and efficacy. A thorough understanding of both pharmacopeial and non-pharmacopeial impurities, including their origins and chemical structures, is essential for drug development professionals. The forthcoming official monographs in the European and United States Pharmacopeias will provide a harmonized framework for the control of specified impurities. In the meantime, the extensive body of scientific literature on non-pharmacopeial impurities offers invaluable guidance for robust process development and quality control. The implementation of validated, stability-indicating analytical methods, such as HPLC and LC-MS, is fundamental to effectively monitor and control the impurity profile of Linagliptin, ultimately safeguarding patient health.

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